

An In-depth Technical Guide to the Physical Properties of Ethyl 3-methylbenzoate

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Compound of Interest

Compound Name: Ethyl 3-methylbenzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Ethyl 3-methylbenzoate**, an aromatic ester of significant interest in chemical synthesis and as a potential intermediate in pharmaceutical development. The information presented herein is intended to support laboratory research, process development, and quality control activities. All quantitative data is summarized for clarity, and detailed experimental protocols are provided for the determination of key physical characteristics.

Core Physical Properties

Ethyl 3-methylbenzoate is a colorless to light yellow liquid at room temperature.^[1] Its fundamental physical characteristics are crucial for handling, storage, and application in various chemical processes. A summary of these properties is presented in the table below.

Physical Property	Value	Temperature (°C)	Pressure	Reference(s)
Molecular Formula	C ₁₀ H ₁₂ O ₂	-	-	[2][3]
Molecular Weight	164.20 g/mol	-	-	[2][4]
Appearance	Colorless to light yellow liquid	Room Temperature	-	[1]
Boiling Point	234.00 °C	-	760.00 mmHg	[5]
110 °C	-	20 mmHg	[1][6][7]	[5]
106 °C	-	11 mmHg	[2]	
Melting Point	No data available	-	-	
Density	1.03 g/mL	25	-	[1][6][7][8][9]
1.03000 g/mL	25	-	[5]	[5]
1.03 g/cm ³	25	-	[3]	
Refractive Index	1.50600	20	-	
1.5055-1.5075	-	-	[1][6][7]	[5]
Flash Point	101.11 °C (214.00 °F)	-	Closed Cup (TCC)	
101 °C	-	-	[1][6][7][8]	
Vapor Pressure	0.052000 mmHg	25	-	[5]
Solubility	Soluble in alcohol.	-	-	[5]
Water: 233.3 mg/L (estimated)	25	-	[5]	[5]
Insoluble in water.	-	-	[5]	

Experimental Protocols

Accurate determination of physical properties is paramount for the reliable use of chemical substances in research and development. The following sections detail the standard methodologies for measuring the key physical properties of liquid compounds such as **Ethyl 3-methylbenzoate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[10]

Apparatus:

- Thiele tube or oil bath
- Thermometer (-10 to 250 °C)
- Small test tube (e.g., sodium fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)
- Stand and clamp

Procedure:

- Fill the small test tube with approximately 2-3 mL of **Ethyl 3-methylbenzoate**.^[11]
- Place the capillary tube, with its open end downwards, into the test tube containing the liquid.
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Immerse the assembly in a Thiele tube or oil bath, making sure the liquid level in the bath is above the level of the sample in the test tube.^[10]

- Gently heat the apparatus.[10] As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.[10] Record this temperature.

Determination of Density

Density is the mass per unit volume of a substance.[12] For liquids, this is commonly measured using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (a glass flask with a precise volume)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

Procedure (using a Pycnometer):

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance and record its mass (m_1).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- Adjust the water level to the calibration mark, ensuring no air bubbles are present.
- Remove the pycnometer from the bath, wipe it dry, and weigh it (m_2).
- Empty and dry the pycnometer completely.

- Fill the pycnometer with **Ethyl 3-methylbenzoate** and repeat steps 3-5 to obtain the mass of the pycnometer filled with the sample (m_3).
- Calculate the density (ρ) of the sample using the following formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the known density of water at the experimental temperature.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and can be used to assess purity. An Abbe refractometer is commonly used for this measurement.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Lens cleaning paper
- Standard liquid with a known refractive index (for calibration, e.g., distilled water)

Procedure:

- Turn on the refractometer and the circulating water bath set to the desired temperature (e.g., 20 °C). Allow the instrument to equilibrate.
- Open the prism assembly and clean the surfaces of both the illuminating and refracting prisms with a soft tissue and a suitable solvent (e.g., ethanol or acetone), then allow them to dry completely.
- Place a few drops of the **Ethyl 3-methylbenzoate** sample onto the surface of the lower prism.^[13]
- Close the prism assembly firmly.

- Look through the eyepiece and adjust the light source to get optimal illumination.
- Rotate the coarse adjustment knob until the light and dark fields appear in the field of view.
- Adjust the chromaticity control to eliminate any color fringes at the boundary, resulting in a sharp, black-and-white borderline.
- Use the fine adjustment knob to bring the borderline exactly to the center of the crosshairs.
- Press the read button or look at the scale to obtain the refractive index value.

Determination of Flash Point (Closed-Cup Method)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.[1] The Pensky-Martens closed-cup tester is a standard apparatus for this measurement.[3][6]

Apparatus:

- Pensky-Martens closed-cup flash point tester
- Thermometer
- Heating source
- Ignition source (e.g., gas flame or electric igniter)

Procedure:

- Fill the test cup of the Pensky-Martens apparatus with **Ethyl 3-methylbenzoate** to the marked level.
- Place the lid on the cup, ensuring it is securely sealed.
- Insert the thermometer into its designated port.
- Begin heating the sample at a slow, constant rate as specified by the standard method (e.g., ASTM D93).

- Start the stirrer to ensure uniform temperature distribution.
- At regular temperature intervals, apply the ignition source by dipping it into the vapor space of the cup for a specified duration.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a distinct flash inside the cup.^[1] Record this temperature.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Apparatus:

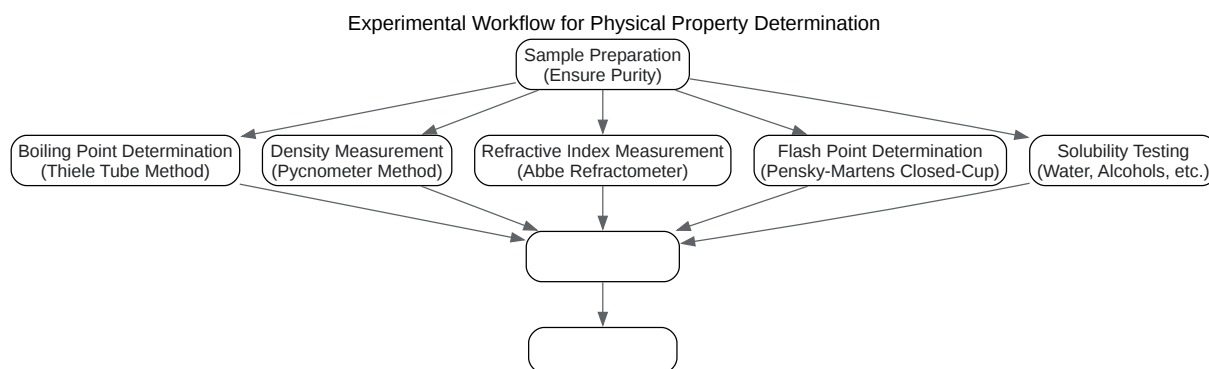
- Test tubes
- Graduated cylinder or pipette
- Vortex mixer or stirring rod
- Analytical balance

Procedure (Qualitative):

- Place a small, measured amount of **Ethyl 3-methylbenzoate** (e.g., 0.1 g or 0.1 mL) into a test tube.
- Add a small volume of the solvent to be tested (e.g., 3 mL of water or alcohol) to the test tube.^[4]
- Vigorously shake or stir the mixture for a set period.
- Visually observe if the solute has completely dissolved. If a single liquid phase is observed, the substance is soluble. If two distinct layers remain or if the liquid is cloudy, it is considered insoluble or partially soluble.

Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of a liquid compound like **Ethyl 3-methylbenzoate**.



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Caption: Generalized workflow for determining physical properties.

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